

5-Methylhexane-2,4-dione: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: 5-Methylhexane-2,4-dione

Cat. No.: B1295391

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **5-Methylhexane-2,4-dione**. The information is intended to guide laboratory personnel in the safe use of this compound, minimizing exposure risks and ensuring appropriate responses to emergencies.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-Methylhexane-2,4-dione** is presented below. This data is essential for understanding the substance's behavior under various laboratory conditions.


Property	Value
Molecular Formula	C ₇ H ₁₂ O ₂
Molecular Weight	128.17 g/mol [1]
Boiling Point	171.08 °C to 175.9 °C[2]
Flash Point	60.2 °C[2]
Density	0.924 g/cm ³ to 0.93 g/cm ³

Hazard Identification and Classification

5-Methylhexane-2,4-dione is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Flammable liquids	4	H227: Combustible liquid[1]
Acute toxicity, oral	4	H302: Harmful if swallowed[1]
Skin corrosion/irritation	2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation[1]

GHS Pictograms:

 alt text

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to ensure safety in the laboratory.

Handling:

- Avoid contact with skin, eyes, and personal clothing.[3]
- Wash hands thoroughly after handling.[3]
- Avoid breathing fumes, dust, mist, vapors, or spray.[3]
- Use only outdoors or in a well-ventilated area.[3]

- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[3]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[3]
- All equipment used when handling the product must be grounded to prevent static discharge. [4]
- Do not eat, drink, or smoke when using this product.[5]

Storage:

- Store in a tightly-closed container when not in use.
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.
- Keep away from sources of ignition.[3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

Body Part	PPE Recommendation	Specifications
Eyes/Face	Safety glasses with side shields or chemical goggles. A face shield may be necessary where splash potential is high. [6][7]	Should comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin	Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat or other protective clothing.	Gloves should be selected based on their resistance to the specific chemical and breakthrough time.
Respiratory	A NIOSH/MSHA approved respirator may be required if working in a poorly ventilated area or if vapors are generated.	The type of respirator will depend on the potential for airborne concentrations to exceed exposure limits.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Keep the affected person warm and at rest. Get medical attention as soon as possible.[4]
Skin Contact	Immediately flush the contaminated skin with soap and water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists after washing, get medical attention.[3]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes, occasionally lifting the lower and upper eyelids. Get medical attention immediately.[3]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately.[3]

Fire and Explosion Hazard Data

5-Methylhexane-2,4-dione is a combustible liquid.

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[3][4]
- Specific Hazards: Fire may produce irritating, corrosive, and/or toxic gases, including carbon oxides.[3][4] Vapors are heavier than air and may travel along the ground to a source of ignition.[4] Containers may explode when heated.[4]
- Fire-Fighting Procedures: Wear a NIOSH-approved self-contained breathing apparatus and full protective gear.[3] Fight fire from a maximum distance or use unmanned master stream devices. Cool containers with flooding quantities of water until well after the fire is out.[4]

Accidental Release Measures

In the event of a spill, follow these procedures to minimize hazards.

- **Personal Precautions:** Eliminate all ignition sources (no smoking, flares, sparks, or flames) from the immediate area.[4] Wear appropriate personal protective equipment.[3] Ensure adequate ventilation.[3]
- **Environmental Precautions:** Prevent entry into waterways, sewers, basements, or confined areas.[4]
- **Containment and Cleaning Up:** Stop the leak if it can be done without risk.[4] Absorb or cover with dry earth, sand, or other non-combustible material and transfer to containers for disposal.[4] Use clean, non-sparking tools to collect absorbed material.[4]



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Caption: Workflow for handling a chemical spill.

Experimental Protocols

The toxicity data for **5-Methylhexane-2,4-dione** is determined through standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies for key toxicological assessments.

Acute Oral Toxicity (Based on OECD Guideline 401, now replaced)

This test provides information on health hazards likely to arise from a single, short-term oral exposure to a substance.^[4]

- Principle: A single dose of the substance is administered orally to a group of experimental animals (typically rodents).^[4]
- Procedure:
 - Healthy, young adult animals are fasted prior to dosing.
 - The test substance is administered by gavage in a single dose.
 - Animals are observed for mortality, signs of toxicity (e.g., tremors, convulsions, salivation, diarrhea), and changes in body weight for at least 14 days.^[4]
 - A necropsy of all animals is performed at the end of the observation period to identify any gross pathological changes.^[4]
- Endpoint: The LD₅₀ (median lethal dose) is determined, which is the statistically derived single dose of a substance that can be expected to cause death in 50% of the animals.^[4]

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test assesses the potential of a substance to cause local irritation or corrosion upon application to the skin.^[5]

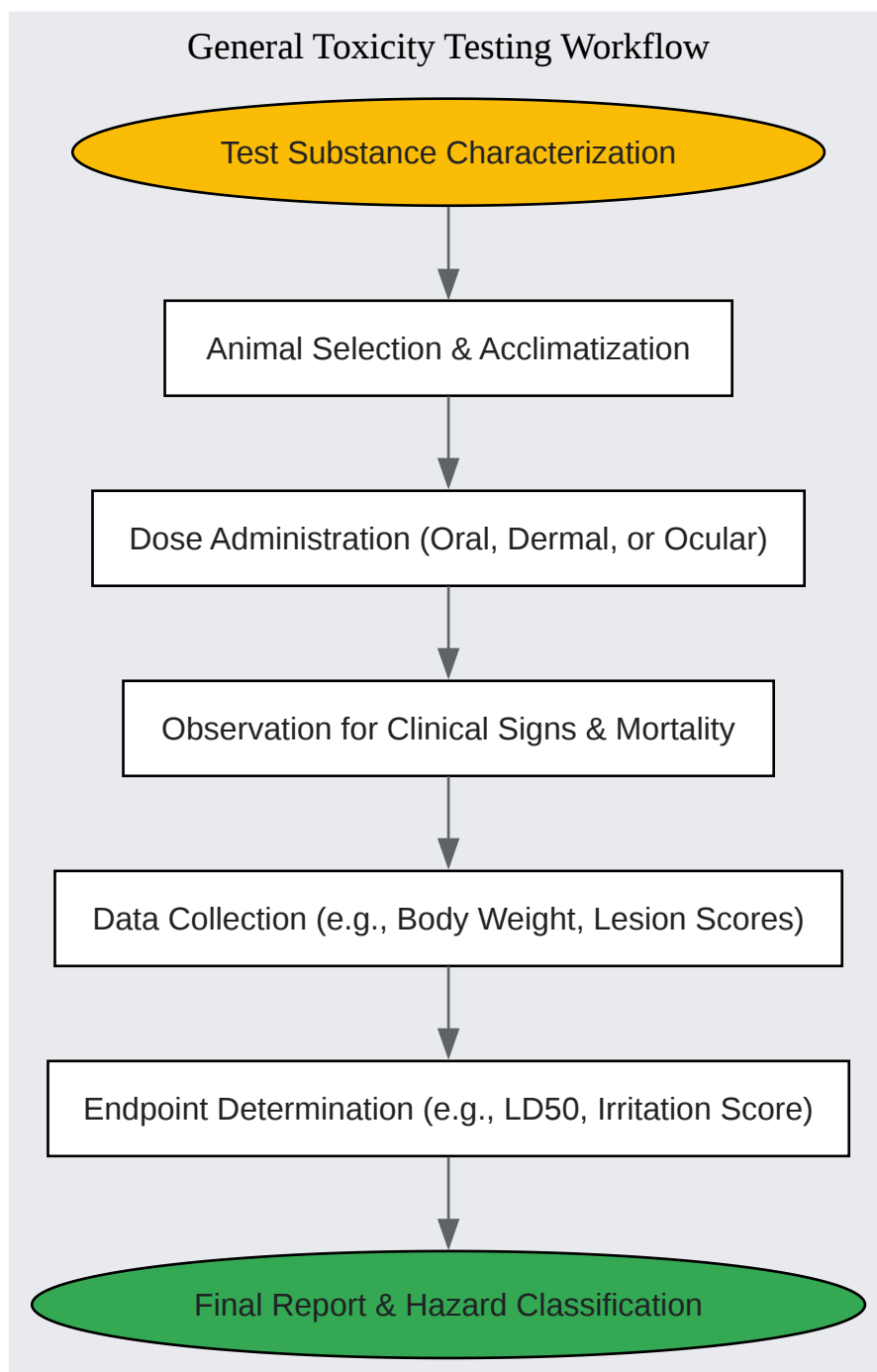
- Principle: The test substance is applied in a single dose to a small area of the skin of an experimental animal (typically an albino rabbit).^[8]
- Procedure:
 - A small area of the animal's fur is clipped.

- A measured amount of the test substance is applied to the skin and covered with a gauze patch.[9]
- The exposure period is typically 4 hours.[8]
- After exposure, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).[9]
- The degree of irritation is scored, and the reversibility of the effects is evaluated over a period of up to 14 days.[3]
- Endpoint: The primary endpoint is the presence and severity of skin irritation or corrosion, and whether the effects are reversible.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause irritation or corrosion to the eye.[10]

- Principle: A single dose of the test substance is applied to one eye of an experimental animal (typically an albino rabbit), with the other eye serving as a control.[6]
- Procedure:
 - The test substance is instilled into the conjunctival sac of one eye.[6]
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[6]
 - The cornea, iris, and conjunctiva are evaluated for lesions and scored.[11]
 - The duration of the observation period is sufficient to assess the reversibility of any observed effects.[6]
- Endpoint: The assessment of the nature and severity of ocular lesions, and their reversibility or irreversibility.



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Caption: General workflow for in-vivo toxicity testing.

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